molecular weight of 2,6-bis(cyclohexylidene)cyclohexanone

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Compound of Interest

Compound Name:	*2,6-Di(cyclohexylidene)cyclohexan-1-one*
CAS No.:	*3293-32-1*
Cat. No.:	*B11995969*

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An In-depth Technical Guide to 2,6-bis(cyclohexylidene)cyclohexanone

Abstract

This technical guide provides a comprehensive overview of 2,6-bis(cyclohexylidene)cyclohexanone, a complex cyclic ketone. The document is structured to serve researchers, scientists, and professionals in drug development by detailing the molecule's fundamental physicochemical properties, a robust synthesis protocol, and modern analytical techniques for its characterization. By grounding claims in authoritative sources and explaining the causality behind experimental design, this guide aims to be a definitive resource on the topic. We will explore its synthesis via a base-catalyzed self-condensation of cyclohexanone, outline its structural elucidation through spectroscopic methods, and discuss its potential applications as a reactive intermediate in organic synthesis.

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Compound Identification and Physicochemical Properties

2,6-bis(cyclohexylidene)cyclohexanone is an α,β-unsaturated ketone characterized by a central cyclohexanone ring substituted at the 2 and 6 positions with cyclohexylidene groups. This structure results in a highly conjugated and sterically hindered molecule.

It is important to distinguish this compound from the more frequently studied analog, 2,6-bis(benzylidene)cyclohexanone, which features phenyl-substituted groups instead of cyclohexyl groups. While they share a common synthetic pathway, their physicochemical and spectroscopic properties differ significantly.

Key Identifiers and Properties

The fundamental properties of 2,6-bis(cyclohexylidene)cyclohexanone are summarized below for quick reference.

Property	Value	Source
IUPAC Name	2,6-di(cyclohexylidene)cyclohexan-1-one	[PubChem][1]
Synonyms	2,6-Dicyclohexylidenecyclohexanone	[PubChem][1]
Molecular Formula	$C_{18}H_{26}O$	[PubChem][1]
Molecular Weight	258.4 g/mol	[PubChem][1]
Monoisotopic Mass	258.198 Da	[PubChem][1]
CAS Number	3293-32-1	[PubChem][1]

Chemical Structure

The structure consists of three six-membered rings. The central ring is a cyclohexanone, and the two exocyclic double bonds link it to the substituent cyclohexyl rings. This creates an

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extended π-system involving the carbonyl group.

Caption: 2D structure of 2,6-bis(cyclohexylidene)cyclohexanone.

Synthesis Protocol: Base-Catalyzed Aldol Condensation

The synthesis of 2,6-bis(cyclohexylidene)cyclohexanone is achieved via a base-catalyzed aldol condensation. This reaction is analogous to the Claisen-Schmidt condensation used to prepare 2,6-bis(benzylidene)cyclohexanone.[2] In this case, cyclohexanone acts as both the nucleophile (forming an enolate) and the electrophile (the carbonyl acceptor). A 3:1 molar ratio of cyclohexanone to a base catalyst is theoretically required, though in practice, an excess of cyclohexanone is used as both reactant and solvent.

Causality of Experimental Choices

- Catalyst: Sodium hydroxide (NaOH) is a strong base, effective at deprotonating the α-carbon of cyclohexanone to generate the nucleophilic enolate ion required to initiate the reaction.
- Solvent: Ethanol is a common solvent for aldol condensations as it readily dissolves the reactants and the base catalyst. Using an excess of cyclohexanone itself can also serve as the reaction medium, driving the reaction forward according to Le Châtelier's principle.
- Temperature: The reaction is typically initiated at room temperature. Gentle heating can increase the reaction rate, but excessive heat can lead to side product formation. The final dehydration step (E1cB elimination) is often promoted by heat.

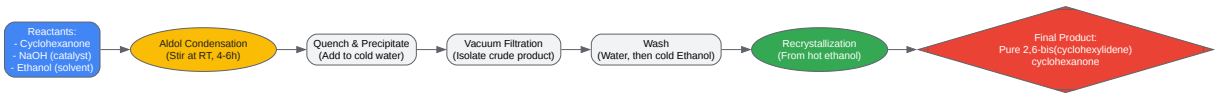
Step-by-Step Methodology

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve 4.0 g (0.1 mol) of sodium hydroxide in 50 mL of ethanol.
- Addition of Reactant: To the stirring solution, add 29.4 g (0.3 mol) of cyclohexanone dropwise over 15 minutes.
- Reaction: Stir the mixture vigorously at room temperature for 4-6 hours. The solution will typically turn yellow or orange as the conjugated product forms.

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- Work-up: Pour the reaction mixture into 200 mL of cold water to precipitate the crude product and quench the reaction.
- Isolation: Collect the solid precipitate by vacuum filtration using a Büchner funnel. Wash the solid with copious amounts of water to remove residual NaOH, followed by a small amount of cold ethanol to remove unreacted starting material.
- Purification: Recrystallize the crude solid from hot ethanol to yield the purified 2,6-bis(cyclohexylidene)cyclohexanone as a crystalline solid.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 2,6-bis(cyclohexylidene)cyclohexanone.

Structural Elucidation and Characterization

Confirming the identity and purity of the synthesized product requires a suite of analytical techniques. The conjugated enone structure gives rise to characteristic spectroscopic signatures.

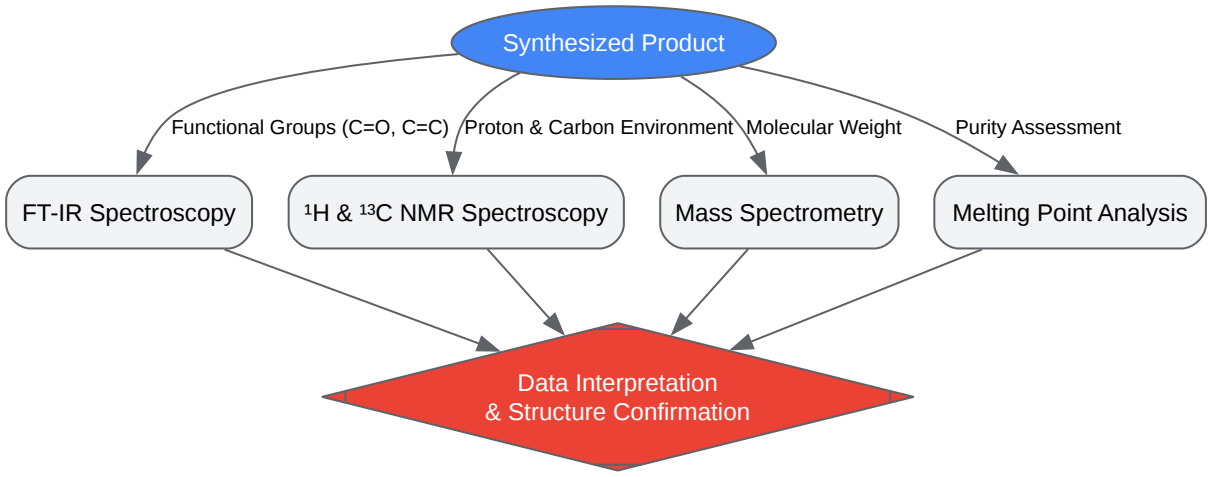
Analytical Techniques and Expected Results

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Technique	Expected Result	Rationale
FT-IR	Strong C=O stretch at ~1670 cm^{-1}. C=C stretch at ~1620 cm^{-1}.	Conjugation lowers the carbonyl stretching frequency from the typical ~1715 cm^{-1} for a saturated cyclohexanone.
^{1}H NMR	Complex multiplets in the aliphatic region (δ 1.5-3.0 ppm). No signals in the aromatic or vinylic region.	The structure contains only sp^3 C-H bonds on the cyclohexyl rings. Protons α to the carbonyl and double bonds will be the most deshielded.
^{13}C NMR	Carbonyl (C=O) signal at δ ~200 ppm. sp^2 carbon signals at δ ~130-150 ppm. Multiple sp^3 carbon signals at δ ~25-40 ppm.	The chemical shifts are indicative of the different carbon environments within the molecule.
Mass Spec (EI)	Molecular ion peak (M^+) at m/z = 258.	Corresponds to the molecular weight of the compound ($C_{18}H_{26}O$).[1]
Melting Point	Sharp melting point.	A narrow melting range is indicative of high purity for a crystalline solid.

Analytical Workflow Diagram

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Caption: Standard analytical workflow for compound characterization.

Applications and Research Context

While specific applications for 2,6-bis(cyclohexylidene)cyclohexanone are not widely documented, its chemical structure places it within the family of α,β-unsaturated ketones. This class of compounds is highly valuable in organic synthesis and medicinal chemistry.

- Michael Acceptor: The electron-deficient β-carbons are susceptible to nucleophilic attack in Michael addition reactions, making the molecule a versatile building block for constructing more complex carbocyclic and heterocyclic systems.[3]

- Dienophile in Diels-Alder Reactions: The conjugated double bonds can potentially act as dienophiles in [4+2] cycloaddition reactions, providing a pathway to spirocyclic compounds.

- Precursor for Bioactive Molecules: The related 2,6-bis(benzylidene)cyclohexanone derivatives are known as chalcones or chalconoids and have been extensively investigated for their biological activities, including anticancer, anti-inflammatory, and antioxidant properties.[2] By analogy, 2,6-bis(cyclohexylidene)cyclohexanone could serve as a scaffold for developing novel therapeutic agents, with the saturated rings offering different steric and electronic properties compared to the aromatic rings of traditional chalcones.

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Conclusion

2,6-bis(cyclohexylidene)cyclohexanone is a structurally interesting α,β-unsaturated ketone with a molecular weight of 258.4 g/mol . Its synthesis is readily achievable through a base-catalyzed self-condensation of cyclohexanone. Standard spectroscopic techniques such as FT-IR, NMR, and mass spectrometry are sufficient for its unambiguous characterization. Although its direct applications are not yet established, its identity as a Michael acceptor and a structural analog to biologically active chalcones suggests significant potential as a versatile intermediate for synthetic and medicinal chemistry research. This guide provides the foundational knowledge necessary for researchers to synthesize, characterize, and explore the utility of this compound.

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